

Technical Monograph: 15-Hexadecynoic Acid

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Compound of Interest

Compound Name: 15-Hexadecynoic acid

CAS No.: 99208-90-9

Cat. No.: B1663940

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The Premier Bio-Orthogonal Probe for S-Palmitoylation Profiling in Drug Discovery

Executive Summary

15-Hexadecynoic acid (15-HDYA) is a synthetic fatty acid analog designed to function as a bio-orthogonal probe. Structurally mimicking palmitic acid (C16:0), it incorporates a terminal alkyne group that is chemically inert in biological systems but highly reactive toward azide-functionalized reporters via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), or "Click Chemistry."

For drug development professionals, 15-HDYA is the gold standard for profiling S-palmitoylation—a reversible post-translational modification critical for the trafficking and signaling of G-Protein Coupled Receptors (GPCRs), oncogenes (e.g., Ras), and viral proteins. Unlike radiolabeled palmitate (

H-palmitate), 15-HDYA allows for rapid, non-radioactive, and high-sensitivity proteomic screening.

Chemical Identity & Nomenclature

Directive: Use the table below to cross-reference compound identity in procurement and literature searches.

Category	Primary Identifier / Synonym	Notes
Common Name	15-Hexadecynoic acid	Standard nomenclature in biochemical literature.
CAS Number	99208-90-9	Unique numerical identifier for database search.
IUPAC Name	Hexadec-15-ynoic acid	Formal systematic name indicating 16 carbons with alkyne at C15.
Abbreviation	15-HDYA	Frequently used in method sections of academic papers.
Functional Synonyms	Alkynyl Palmitic Acid (aPA)Palmitic Acid AlkyneOmega-alkynyl palmitate	Describes the functional modification (alkyne) on the palmitate scaffold.[1]
Related Probes	17-Octadecynoic acid (17- ODYA)	The C18 (stearic acid) analog, often used as a control or for stearylation.

Physiochemical Properties

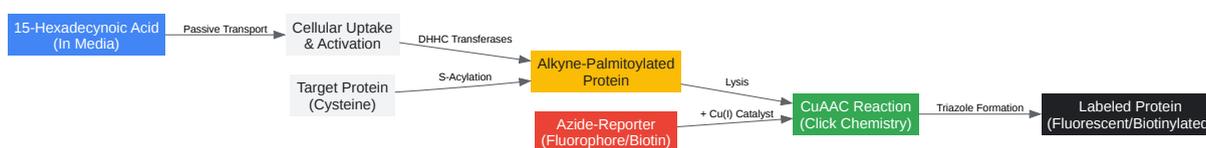
- Molecular Formula:
- Molecular Weight: 252.39 g/mol
- Solubility: Soluble in DMSO (>25 mg/mL), Ethanol, and DMF. Poorly soluble in water.
- Storage: -20°C, desiccated and protected from light.

Mechanism of Action: The "Click" Logic

The utility of 15-HDYA relies on the metabolic fidelity of the cell's acyl-transferase machinery.

- **Metabolic Incorporation:** Cells treated with 15-HDYA uptake the fatty acid and convert it to 15-Hexadecynoyl-CoA.
- **Enzymatic Transfer:** Palmitoyl Acyltransferases (PATs/DHHCs) recognize the CoA-derivative and transfer the alkynyl-fatty acid to specific cysteine residues on target proteins (S-Palmitoylation).
- **Bio-Orthogonal Ligation:** Upon cell lysis, the alkyne handle reacts with an azide-tagged reporter (biotin or fluorophore) in the presence of Cu(I), forming a stable triazole linkage.

Visualization: The Click Chemistry Pathway



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Caption: Workflow from metabolic incorporation of the probe to chemoselective ligation.

Applications in Drug Development

A. Target Validation (GPCRs)

Many GPCRs (e.g., Mu-opioid receptor, Beta-adrenergic receptors) require palmitoylation for proper membrane localization and signaling. 15-HDYA allows researchers to:

- Assess if a drug candidate alters the palmitoylation status of a receptor.
- Determine if preventing palmitoylation (via PAT inhibition) affects receptor internalization.

B. Off-Target Screening

Inhibitors of palmitoyl acyltransferases (DHHCs) are emerging cancer therapeutics. 15-HDYA enables global proteomic profiling to ensure that a DHHC inhibitor does not inadvertently block essential palmitoylation events in healthy tissue.

C. Dynamic Profiling (Pulse-Chase)

Unlike antibodies which measure total protein, 15-HDYA labeling measures newly palmitoylated proteins. This allows for "Pulse-Chase" experiments to determine the turnover rate of the palmitate modification, a critical parameter for protein stability studies.

Experimental Protocol: Metabolic Labeling & Click Reaction

Expert Insight: The most common failure point in this protocol is the lysis buffer. Do NOT use Tris-based buffers (e.g., Tris-HCl) during the Click reaction, as Tris acts as a chelator that inhibits the Copper catalyst.^[2] Use HEPES or PBS instead.

Phase 1: Metabolic Labeling

- Preparation: Dissolve 15-HDYA in DMSO to create a 50 mM stock.
- Cell Culture: Seed cells (e.g., HEK293, HeLa) to 70-80% confluency.
- Pulse: Dilute stock into warm culture media (serum-free preferred to reduce lipid competition) to a final concentration of 20–50 μ M.
 - Control: Treat parallel flask with DMSO vehicle only.
 - Optional: Add Palmitostatin B (PAT inhibitor) as a negative control.
- Incubation: Incubate cells for 4–16 hours at 37°C.

Phase 2: Lysis & Preparation

- Harvest: Wash cells 2x with cold PBS to remove excess probe.
- Lysis: Lyse cells in RIPA buffer (Tris-free): 50 mM HEPES (pH 7.4), 150 mM NaCl, 1% NP-40, 0.5% Sodium Deoxycholate, Protease Inhibitors.

- Clarify: Centrifuge at 13,000 x g for 10 mins at 4°C. Collect supernatant.
- Normalize: Adjust protein concentration to 1–2 mg/mL.

Phase 3: Copper-Catalyzed Click Reaction (CuAAC)

Safety Note: Perform in a fume hood if using volatile solvents. Reagents:

- Azide Tag: Biotin-Azide or TAMRA-Azide (100 µM stock).
- CuSO₄: 50 mM stock in water.[\[1\]](#)[\[3\]](#)
- TCEP: 50 mM stock (freshly prepared).
- TBTA (Ligand): 10 mM stock in DMSO (Enhances reaction efficiency and protects proteins).

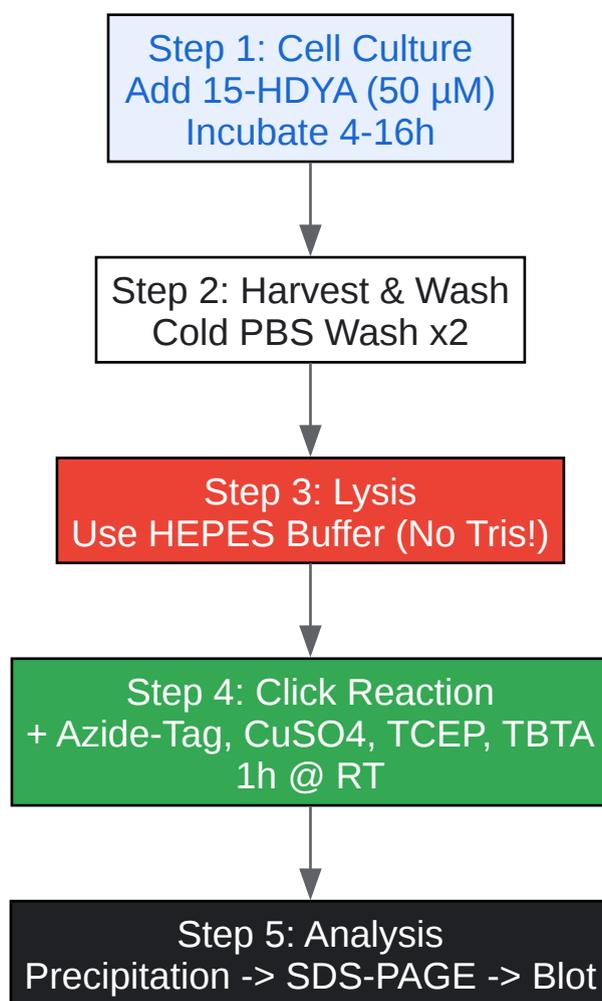
Reaction Mix (Add in order):

- 50 µL Cell Lysate (100 µg protein).
- 1 µL Azide Tag (Final: 100 µM).
- 1 µL TBTA (Final: 100 µM).
- 1 µL CuSO₄ (Final: 1 mM).
- 1 µL TCEP (Final: 1 mM). Vortex immediately.

Incubation:

- Incubate for 1 hour at Room Temperature in the dark.
- Precipitate proteins (Methanol/Chloroform or Acetone) to remove unreacted reagents before Western Blot or Mass Spec analysis.

Visualization: Protocol Workflow



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Caption: Step-by-step experimental workflow for 15-HDYA labeling.

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